

Commercial Availability of Substituted 2-Phenylpiperazines: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl 2-phenylpiperazine-1-carboxylate*

CAS No.: 859518-32-4

Cat. No.: B1284452

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For Researchers, Scientists, and Drug Development Professionals

Substituted 2-phenylpiperazines are a class of chemical compounds with significant interest in drug discovery and development due to their diverse pharmacological activities. This technical guide provides an in-depth overview of their commercial availability, key synthetic methodologies, and the primary signaling pathways through which they exert their effects.

Commercial Availability

A variety of substituted 2-phenylpiperazines are commercially available from several chemical suppliers. The following table summarizes the availability of the parent compound, 2-phenylpiperazine, and some of its common derivatives. Please note that availability and pricing are subject to change and should be confirmed with the respective suppliers.

Compound Name	CAS Number	Supplier(s)	Purity	Available Quantities
2-Phenylpiperazine	5271-26-1	Sigma-Aldrich[1], Thermo Fisher Scientific[2][3], ChemScene, CymitQuimica	≥96%[1][2][3]	5 g, 25 g[2][3]
tert-Butyl 2-phenylpiperazine-1-carboxylate	859518-32-4	Santa Cruz Biotechnology[4], PubChem[5]	N/A	N/A
(S)-tert-Butyl 2-phenylpiperazine-1-carboxylate	1240583-48-5	Sunway Pharm Ltd	97%	100mg, 250mg, 1g, 5g[6]
1-Methyl-2-phenylpiperazine dihydrochloride hydrate	N/A	Sigma-Aldrich (via Fisher Scientific)[7]	N/A	100 mg[7]
1-Methyl-3-phenylpiperazine	5271-27-2	Sigma-Aldrich	97%	N/A[8]
2-(2-Methoxyphenyl)piperazine	65709-27-5	Matrix Scientific[9], ChemicalBook[10]	≥95%[11]	250 mg[9][11]
2-(3-Chlorophenyl)piperazine	52385-79-2	N/A	min 97%	100 g[12]
1-(3-Chlorophenyl)piperazine hydrochloride	65369-76-8	Sigma-Aldrich[13], Cayman Chemical[14]	≥98%[14], 99% [13]	N/A
4-Methyl-1-nitroso-2-	N/A	Pharmaffiliates	N/A	N/A[15]

phenylpiperazine

1-

Phenylpiperazine

1214833-66-5

BLD Pharm

N/A

N/A[16]

-2-carboxylic

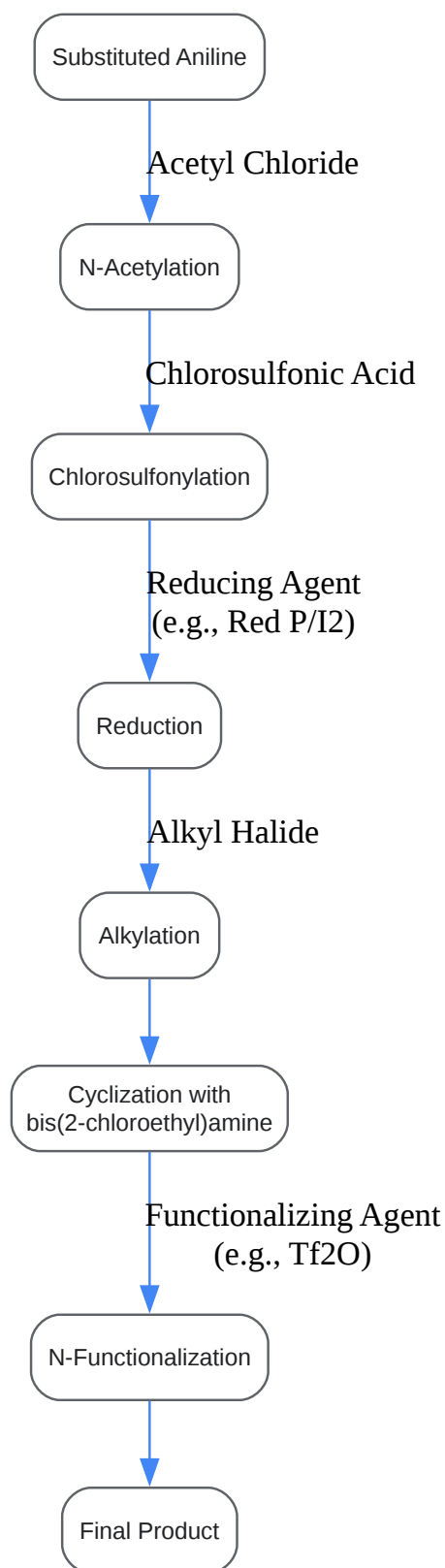
acid

This table is not exhaustive and represents a snapshot of available data. Researchers are encouraged to consult the websites of the listed suppliers and other chemical sourcing platforms for the most current information.

Experimental Protocols: Synthesis of Substituted Phenylpiperazines

The synthesis of substituted phenylpiperazines often involves multi-step reaction sequences. A general and widely applicable method is the cyclization of a substituted aniline with bis(2-chloroethyl)amine, followed by N-functionalization. The following protocol is a representative example for the synthesis of 1-[2-Fluoro-4-methyl-5-(2,2,2-trifluoroethylthio)phenyl]-4-(trifluoromethylsulfonyl)piperazine, adapted from the literature.

General Synthetic Scheme:



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Figure 1: General synthetic workflow for substituted phenylpiperazines.

Detailed Experimental Protocol for a Representative Synthesis

The following is a detailed procedure for the synthesis of a substituted phenylpiperazine derivative, adapted from a published method[17].

Step 1: N-Acetylation of 2-Fluoro-4-methylaniline To a solution of 2-fluoro-4-methylaniline in a suitable solvent (e.g., dichloromethane), add triethylamine. Cool the mixture to 0°C and add acetyl chloride dropwise. Stir the reaction at room temperature for several hours. After completion, the reaction is worked up by washing with water and brine, drying the organic layer, and removing the solvent under reduced pressure to yield N-acetyl 2-fluoro-4-methylaniline.

Step 2: Chlorosulfonylation The N-acetylated intermediate is treated with chlorosulfonic acid at a controlled temperature to introduce a sulfonyl chloride group onto the aromatic ring, yielding 4-fluoro-5-amino-2-methylbenzenesulfonyl chloride.

Step 3: Reduction The sulfonyl chloride is then reduced to a thiol. A common method involves using red phosphorus and iodine in a suitable solvent.

Step 4: Alkylation The resulting thiol is alkylated using an appropriate alkyl halide (e.g., 2,2,2-trifluoroethyl iodide) in the presence of a base such as potassium carbonate in a solvent like N,N-dimethylformamide (DMF).

Step 5: Cyclization to form the Piperazine Ring The substituted aniline from the previous step is cyclized with bis(2-chloroethyl)amine hydrochloride at an elevated temperature to form the piperazine ring. This reaction typically yields the 1-(substituted phenyl)piperazine.

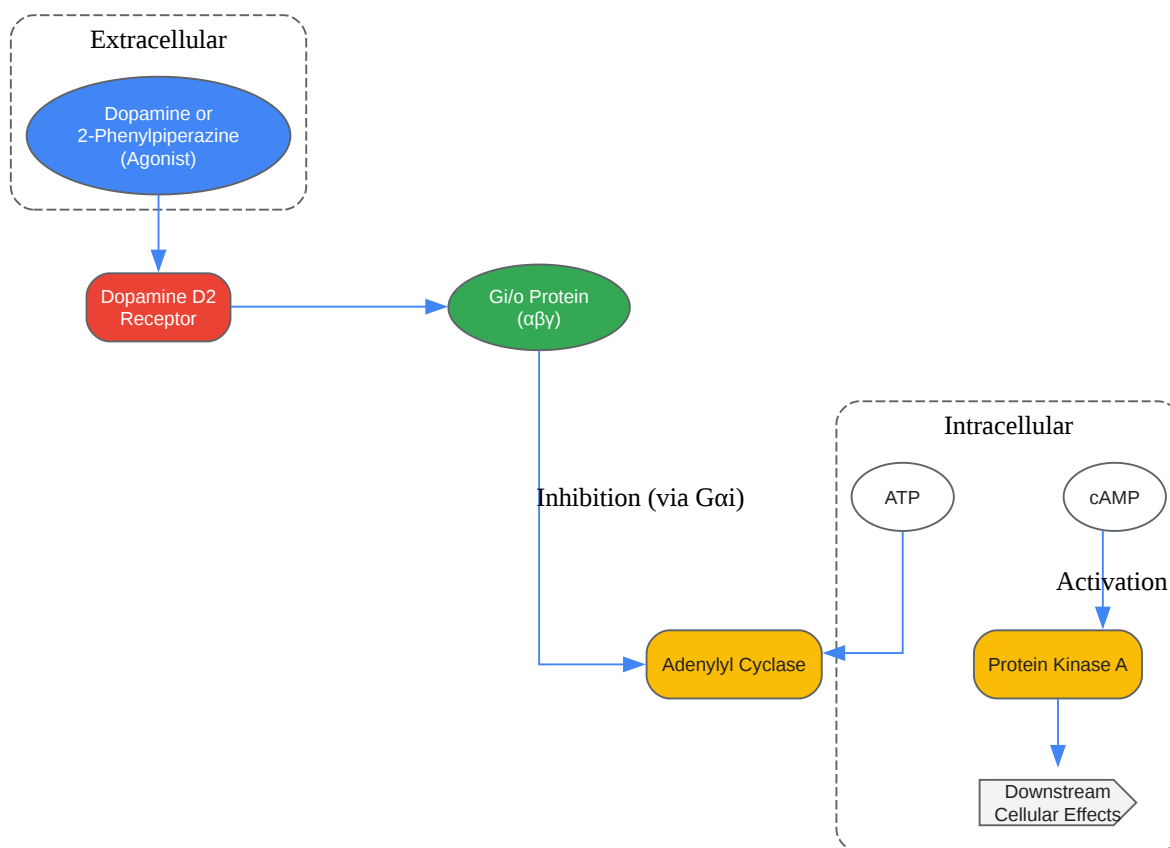
Step 6: N-Substitution of the Piperazine Ring The final step involves the functionalization of the second nitrogen atom of the piperazine ring. For example, the piperazine can be reacted with trifluoromethanesulfonic anhydride (Tf₂O) to yield the corresponding trifluoromethylsulfonyl derivative.

Signaling Pathways

Substituted 2-phenylpiperazines are known to interact with various G-protein coupled receptors (GPCRs), most notably dopamine D2 and serotonin 5-HT receptors. Their pharmacological effects are mediated through the modulation of these signaling cascades.

Dopamine D2 Receptor Signaling

Many substituted 2-phenylpiperazines act as antagonists or partial agonists at the dopamine D2 receptor. The D2 receptor is a Gi/o-coupled GPCR. Upon binding of an agonist, the receptor undergoes a conformational change, leading to the activation of the associated heterotrimeric G-protein. The G α i subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. The G $\beta\gamma$ subunit can modulate other effectors, such as ion channels.

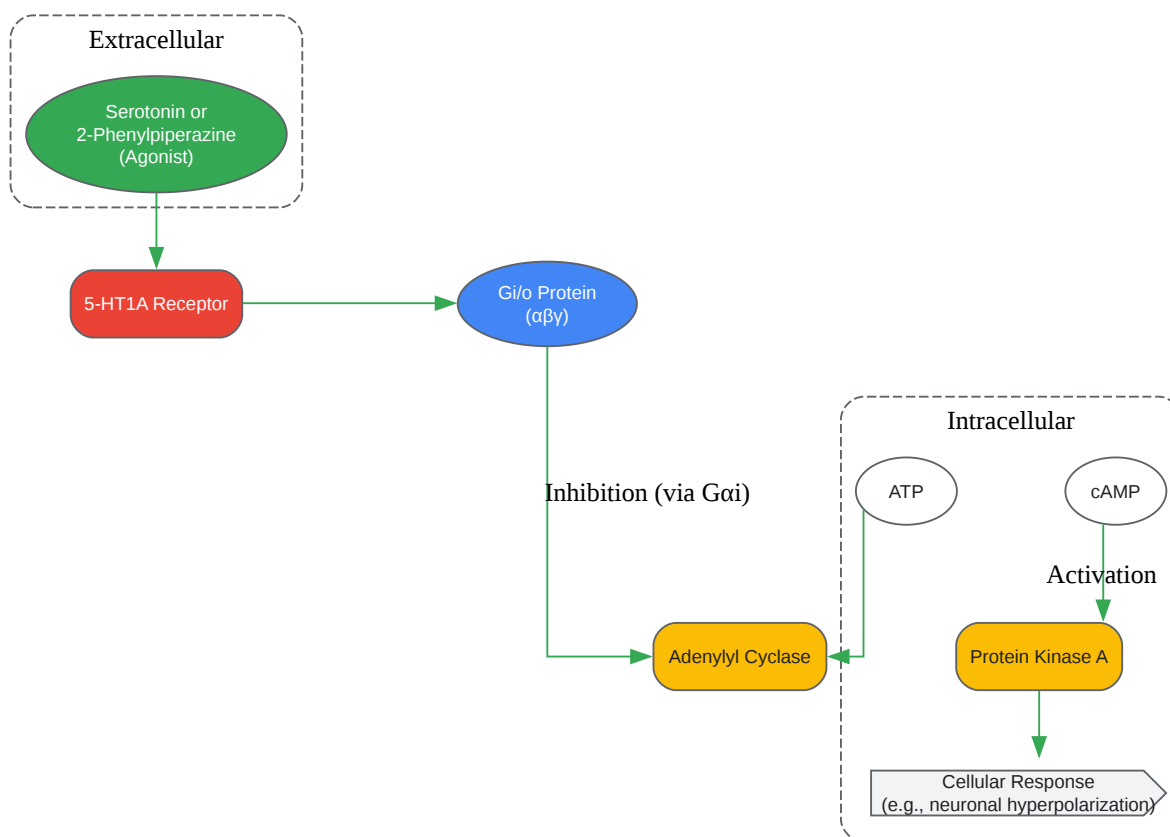


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Figure 2: Dopamine D2 receptor signaling pathway.

Serotonin 5-HT1A Receptor Signaling

The serotonin 5-HT1A receptor is also a Gi/o-coupled GPCR. Similar to the D2 receptor, its activation by an agonist, such as certain substituted 2-phenylpiperazines, leads to the inhibition of adenylyl cyclase and a subsequent decrease in cAMP levels. This pathway is crucial for the anxiolytic and antidepressant effects of many of these compounds.

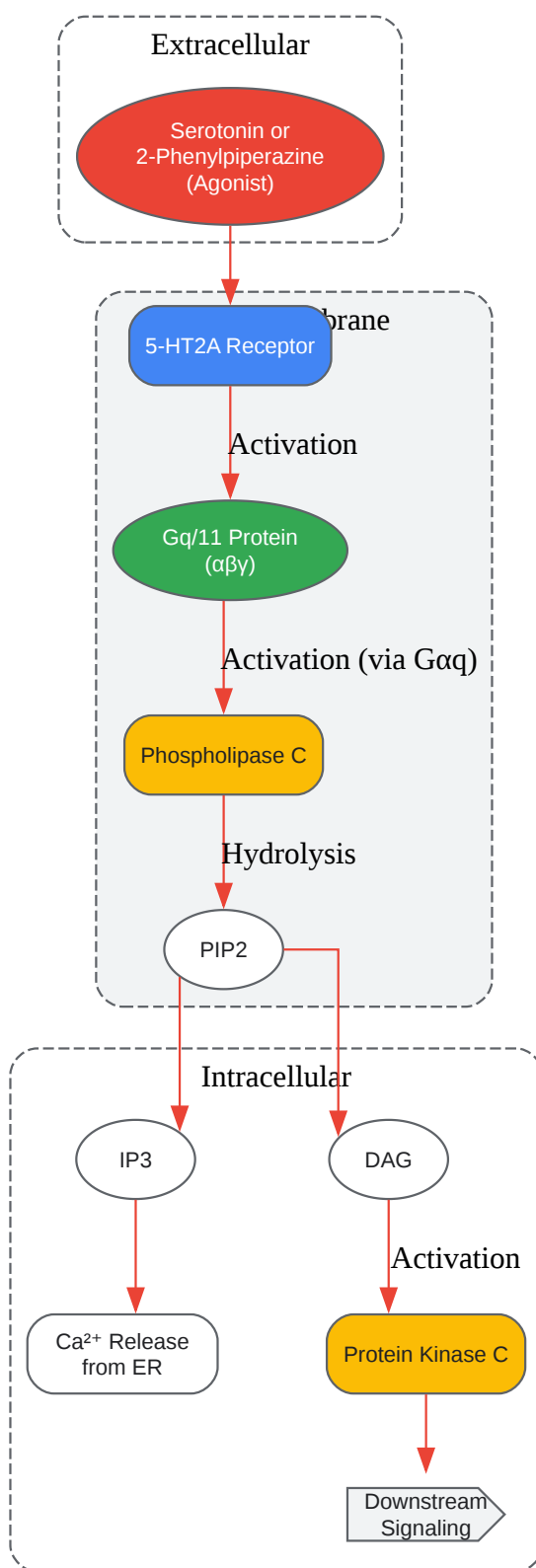


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Figure 3: Serotonin 5-HT1A receptor signaling pathway.

Serotonin 5-HT2A Receptor Signaling

In contrast to the 5-HT1A receptor, the 5-HT2A receptor is a Gq/11-coupled GPCR. Activation of this receptor by an agonist leads to the activation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, while DAG activates protein kinase C (PKC). This pathway is often associated with the hallucinogenic and pro-psychotic effects of some serotonergic drugs, and antagonism at this receptor is a key feature of many atypical antipsychotics.



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Figure 4: Serotonin 5-HT2A receptor signaling pathway.

This guide provides a foundational understanding of the commercial landscape, synthesis, and signaling mechanisms of substituted 2-phenylpiperazines. For more specific applications and in-depth pharmacological studies, researchers are encouraged to consult the primary scientific literature.

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References

- 1. 2-Phenylpiperazine 96 5271-26-1 [sigmaaldrich.com]
- 2. 2-Phenylpiperazine, 96% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 2-Phenylpiperazine, 96% | Fisher Scientific [fishersci.ca]
- 4. scbt.com [scbt.com]
- 5. tert-Butyl 2-phenylpiperazine-1-carboxylate | C₁₅H₂₂N₂O₂ | CID 16740572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (S)-tert-Butyl 2-phenylpiperazine-1-carboxylate - CAS:1240583-48-5 - Sunway Pharm Ltd [3wpharm.com]
- 7. Sigma Aldrich 1-Methyl-2-phenylpiperazine dihydrochloride hydrate 100 mg | Buy Online | Sigma Aldrich | Fisher Scientific [fishersci.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. 65709-27-5 Cas No. | 2-(2-Methoxyphenyl)-piperazine | Matrix Scientific [matrix.staging.1int.co.uk]
- 10. 2-(2-Methoxy-phenyl)-piperazine | 65709-27-5 [m.chemicalbook.com]
- 11. 2-(2-Methoxyphenyl)piperazine monohydrate, 95% 250 mg | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 12. calpaclab.com [calpaclab.com]
- 13. 1-(3-Chlorophenyl)piperazine 99 65369-76-8 [sigmaaldrich.com]
- 14. caymanchem.com [caymanchem.com]

- [15. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [16. 1214833-66-5\[1-Phenylpiperazine-2-carboxylic acid\]BLD Pharm \[bldpharm.com\]](#)
- [17. Synthesis and acaricidal activity of phenylpiperazine derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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